

Application Note: Determination of Acetic Acid Concentration in Vinegar via Titration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: E260

Cat. No.: B043138

[Get Quote](#)

Abstract

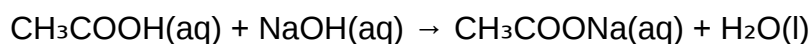
This application note provides a detailed protocol for the determination of acetic acid (CH_3COOH) concentration in commercially available vinegar samples using a classic acid-base titration method. The protocol employs a standardized solution of sodium hydroxide (NaOH) as the titrant and phenolphthalein as the indicator. This method is a fundamental analytical technique widely used in quality control for food products and in various research settings. The described procedure is accurate, reliable, and can be readily implemented in a standard laboratory environment.

Introduction

Vinegar is a dilute aqueous solution of acetic acid, produced by the fermentation of ethanol.[1]

[2] The concentration of acetic acid in vinegar typically ranges from 4% to 8% by volume for table vinegar, but can be significantly higher for other varieties like pickling vinegar.[1][3]

Titration is a quantitative chemical analysis method used to determine the unknown concentration of an identified analyte.[1] In this application, the concentration of acetic acid in a vinegar sample is determined by titrating it with a strong base, sodium hydroxide, of a known concentration. The reaction is a neutralization reaction where acetic acid reacts with sodium hydroxide in a 1:1 stoichiometric ratio to produce sodium acetate and water. The balanced chemical equation for this reaction is:



The equivalence point of the titration, where the moles of NaOH added are equal to the initial moles of CH_3COOH , is visualized using the pH indicator phenolphthalein. Phenolphthalein is colorless in acidic solutions and turns pink in basic solutions, with the color change occurring around pH 8.2-10. This makes it a suitable indicator for the titration of a weak acid (acetic acid) with a strong base (sodium hydroxide), as the pH at the equivalence point will be slightly basic.

Experimental Protocol

1. Materials and Reagents

Reagent/Material	Specification	Supplier	Catalog No.
Sodium Hydroxide (NaOH)	0.1 M Standardized Solution	[Supplier Name]	[Catalog Number]
Phenolphthalein Indicator	1% (w/v) in Ethanol	[Supplier Name]	[Catalog Number]
Vinegar Sample	Commercial White Vinegar	N/A	N/A
Deionized Water	High-Purity	N/A	N/A
50 mL Burette	Class A	[Supplier Name]	[Catalog Number]
10 mL Volumetric Pipette	Class A	[Supplier Name]	[Catalog Number]
250 mL Erlenmeyer Flasks	[Supplier Name]	[Catalog Number]	
Pipette Bulb	[Supplier Name]	[Catalog Number]	
Funnel	[Supplier Name]	[Catalog Number]	
Ring Stand and Burette Clamp	[Supplier Name]	[Catalog Number]	

2. Preparation of Solutions

- **0.1 M Sodium Hydroxide Solution:** A standardized 0.1 M NaOH solution is required for this titration. If not purchased pre-standardized, it can be prepared and standardized against a primary standard like potassium hydrogen phthalate (KHP).
- **Phenolphthalein Indicator Solution:** To prepare a 1% phenolphthalein solution, dissolve 1.0 g of phenolphthalein powder in 100 mL of 95% ethanol.

3. Experimental Workflow

The following diagram illustrates the key steps in the titration process.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the titration of acetic acid in vinegar.

4. Detailed Titration Procedure

- **Burette Preparation:** Rinse a 50 mL burette with deionized water, followed by a rinse with a small amount of the 0.1 M NaOH solution. Fill the burette with the 0.1 M NaOH solution, ensuring there are no air bubbles in the tip. Record the initial volume to two decimal places.
- **Sample Preparation:** Using a 10 mL volumetric pipette, transfer 10.00 mL of the vinegar sample into a 250 mL Erlenmeyer flask.
- **Dilution and Indicator Addition:** Add approximately 20 mL of deionized water to the Erlenmeyer flask to increase the volume and make the endpoint color change more visible. Add 2-3 drops of phenolphthalein indicator solution to the flask. The solution should be colorless.

- **Titration:** Slowly add the NaOH solution from the burette to the Erlenmeyer flask while continuously swirling the flask to ensure thorough mixing. A temporary pink color may appear where the NaOH is added, but it will disappear upon swirling.
- **Endpoint Determination:** As the equivalence point is approached, the pink color will persist for longer periods. At this stage, add the NaOH drop by drop until the addition of a single drop results in a faint but persistent pink color that remains for at least 30 seconds after swirling. This is the endpoint of the titration.
- **Volume Recording:** Record the final volume of the NaOH solution in the burette to two decimal places.
- **Replicates:** Repeat the titration at least two more times to ensure the results are consistent and reliable. The volumes of NaOH used should be within ± 0.1 mL of each other.

5. Data Presentation and Calculations

The following tables should be used to record and present the experimental data.

Table 1: Titration Data

Trial	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of NaOH Used (mL)
1			
2			
3			
Average			

Calculations:

- **Average Volume of NaOH Used:** Calculate the average volume of NaOH solution used from the three trials.

- Moles of NaOH Used: $\text{Moles of NaOH} = \text{Molarity of NaOH} \times \text{Average Volume of NaOH in Liters}$
- Moles of Acetic Acid: Based on the 1:1 stoichiometry of the reaction, the moles of acetic acid are equal to the moles of NaOH used at the equivalence point. $\text{Moles of CH}_3\text{COOH} = \text{Moles of NaOH}$
- Molarity of Acetic Acid in Vinegar: $\text{Molarity of CH}_3\text{COOH} = \text{Moles of CH}_3\text{COOH} / \text{Volume of Vinegar Sample in Liters}$
- Concentration of Acetic Acid in g/L: $\text{Concentration (g/L)} = \text{Molarity of CH}_3\text{COOH} \times \text{Molar Mass of CH}_3\text{COOH (60.05 g/mol)}$
- Mass Percent of Acetic Acid: To calculate the mass percent, the density of the vinegar is required (assume approximately 1.005 g/mL for 5% vinegar).
 $\text{Mass of Vinegar Sample} = \text{Volume of Vinegar Sample} \times \text{Density of Vinegar}$
 $\text{Mass of Acetic Acid} = \text{Moles of CH}_3\text{COOH} \times \text{Molar Mass of CH}_3\text{COOH}$
 $\text{Mass Percent (\%)} = (\text{Mass of Acetic Acid} / \text{Mass of Vinegar Sample}) \times 100$

Table 2: Calculated Results

Parameter	Value
Average Volume of NaOH Used (mL)	
Molarity of NaOH (M)	0.1
Moles of NaOH Used (mol)	
Moles of Acetic Acid (mol)	
Molarity of Acetic Acid (M)	
Concentration of Acetic Acid (g/L)	
Mass Percent of Acetic Acid (%)	

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety goggles and a lab coat.
- Sodium hydroxide is a corrosive substance. Handle with care and avoid contact with skin and eyes. In case of contact, rinse the affected area immediately with copious amounts of water.
- Handle all chemicals in a well-ventilated area.

Conclusion

This application note details a robust and accurate method for determining the concentration of acetic acid in vinegar using acid-base titration. By following the outlined protocol, researchers, scientists, and quality control professionals can reliably quantify the acetic acid content in various vinegar samples. The use of clear data tables and a logical workflow ensures reproducibility and ease of use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. uobabylon.edu.iq [uobabylon.edu.iq]
- 2. natsep.co.za [natsep.co.za]
- 3. Acetic Acid in Vinegar By Direct Titration Chemistry Tutorial [ausetute.com.au]
- To cite this document: BenchChem. [Application Note: Determination of Acetic Acid Concentration in Vinegar via Titration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043138#titration-method-to-determine-concentration-of-acetic-acid-in-vinegar]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com